

Commercial suppliers and purity grades of 4-(2-Hydroxyethyl)morpholine

Author: BenchChem Technical Support Team. **Date:** January 2026

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An In-depth Technical Guide to 4-(2-Hydroxyethyl)morpholine: Commercial Suppliers and Purity Grades

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of 4-(2-Hydroxyethyl)morpholine (CAS No. 622-40-2), a versatile chemical intermediate crucial in pharmaceutical and industrial applications. This document offers an in-depth analysis of its commercial availability, purity grades, and the critical considerations for its selection and use in research, development, and manufacturing. A detailed examination of commercial suppliers, specifications, and analytical methodologies is presented to guide researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

Introduction to 4-(2-Hydroxyethyl)morpholine

4-(2-Hydroxyethyl)morpholine, also known as N-(2-Hydroxyethyl)morpholine or 2-Morpholinoethanol, is a morpholine derivative with a primary hydroxyl group.^{[1][2]} Its unique bifunctional nature, combining the properties of a tertiary amine and a primary alcohol, makes it a valuable building block in organic synthesis.^[3] This colorless to pale yellow liquid is soluble in water and slightly soluble in various organic solvents.^[1] It serves as a critical intermediate in the synthesis of a range of active pharmaceutical ingredients (APIs), including Temanogrel, Mycophenolate Mofetil, Nimorazole, and Morniflumate.^[4] Beyond pharmaceuticals, it finds

applications in the production of dyes, rubber accelerators, emulsifying agents, and as a solvent in polyurethane manufacturing.^[5]

Commercial Suppliers of 4-(2-Hydroxyethyl)morpholine

A multitude of chemical suppliers offer 4-(2-Hydroxyethyl)morpholine, catering to diverse needs from small-scale research to large-scale industrial production. The choice of a supplier often depends on factors such as the required purity grade, quantity, geographical location, and regulatory compliance (e.g., GMP manufacturing). Below is a comparative table of prominent commercial suppliers.

Table 1: Prominent Commercial Suppliers of 4-(2-Hydroxyethyl)morpholine

Supplier	Purity Offered	Key Features
Thermo Fisher Scientific	99%	Offers the product under the Thermo Scientific Chemicals brand (formerly Alfa Aesar). Provides detailed specifications and safety data. [6] [7]
Sigma-Aldrich (Merck)	ReagentPlus®, 99%	Provides high-quality reagents suitable for a wide range of laboratory and research applications. [8]
V & V Pharma Industries	≥99%	A manufacturer and exporter specializing in pharmaceutical-grade intermediates, offering GMP-compliant manufacturing. [4]
Mallak Specialties Pvt Ltd	99.0%	An Indian manufacturer and exporter providing technical data sheets with detailed specifications. [1]
Otto Chemie Pvt. Ltd.	99% (puriss grade)	Supplies a "puriss" grade, indicating high purity, and provides various packaging sizes. [9]
Tokyo Chemical Industry (TCI)	>99.0% (GC)	A global supplier offering high-purity reagents with detailed analytical information.
Simson Pharma Limited	High Quality	A manufacturer and exporter that provides a Certificate of Analysis with their products.
Amines & Plasticizers Limited (APL)	Min. 99% by GC	An Indian manufacturer providing detailed

specifications including assay, water content, and color.[10]

Sihauli Chemicals

Min. 99% by GC

A manufacturer and exporter with a global presence, offering the product in bulk packaging. [5]

EMCO Chemicals

Minimum 99% by GC

A supplier of industrial and specialty chemicals with detailed product specifications. [11]

Loba Chemie

For synthesis

Provides the product for synthesis purposes with basic product information.[12]

Santa Cruz Biotechnology

99%

A supplier of specialty products for research, particularly in the life sciences.[13]

Parchem

Not specified

A supplier providing typical product specifications and various synonyms for the compound.[14]

Chem-Impex

Not specified

Highlights applications in pharmaceutical development, cosmetics, surfactants, and polymer chemistry.[3]

Amerigo Scientific

99%

A supplier of heterocyclic compounds for research purposes.[15]

Cenmed Enterprises

Reagent Grade

Distributes products from manufacturers like Sigma-Aldrich.[16]

Purity Grades and Specifications

The selection of an appropriate purity grade of 4-(2-Hydroxyethyl)morpholine is paramount and is dictated by the intended application. A higher purity grade is generally required for applications with stringent quality and regulatory requirements, such as in pharmaceutical synthesis, whereas technical grades may be suitable for less sensitive industrial applications.

Table 2: Common Purity Grades and Typical Specifications of 4-(2-Hydroxyethyl)morpholine

Purity Grade	Typical Assay	Key Specifications	Common Applications
Technical Grade	≥98%	May contain higher levels of impurities such as water and other organic by-products.	Industrial applications like solvents, corrosion inhibitors, and intermediates for non-pharmaceutical synthesis. [17]
Pure Grade / Reagent Grade	≥99%	Lower impurity profile, with specified limits for water and other contaminants. Purity is often determined by GC. [1] [6] [9]	Laboratory research, organic synthesis, and as a starting material for various chemical preparations. [8]
Pharmaceutical Grade (GMP)	≥99.5%	Manufactured under Good Manufacturing Practices (GMP). Stringent control of impurities, including potential genotoxic impurities.	Active Pharmaceutical Ingredient (API) synthesis and formulation in drug development. [4]
High Purity / Analytical Standard	>99.9%	Very low levels of impurities. Often accompanied by a detailed Certificate of Analysis with characterization by multiple analytical techniques.	Used as a reference standard in analytical method development and validation.

Analytical Methods for Purity Assessment

The purity of 4-(2-Hydroxyethyl)morpholine is most commonly determined by Gas Chromatography (GC) with a Flame Ionization Detector (FID).[\[1\]](#)[\[5\]](#)[\[10\]](#)[\[11\]](#) Other methods that can be employed for assessing chemical purity include titration, spectroscopy, and

determination of physical constants like melting and boiling points.[18] For trace-level impurity analysis, more sensitive techniques like Gas Chromatography-Mass Spectrometry (GC-MS) may be utilized.[19]

Experimental Protocol: Purity Determination by Gas Chromatography (GC)

The following is a generalized, step-by-step protocol for determining the purity of 4-(2-Hydroxyethyl)morpholine using Gas Chromatography.

Objective: To determine the purity of a 4-(2-Hydroxyethyl)morpholine sample by calculating the area percentage of the main peak.

Materials:

- 4-(2-Hydroxyethyl)morpholine sample
- High-purity solvent for dilution (e.g., Methanol or Dichloromethane)
- Gas Chromatograph (GC) equipped with a Flame Ionization Detector (FID)
- Capillary column suitable for amine analysis (e.g., a mid-polar or polar column)
- Autosampler vials and caps
- Microsyringe

Protocol:

- **Standard and Sample Preparation:**
 - Prepare a stock solution of 4-(2-Hydroxyethyl)morpholine in the chosen solvent at a concentration of approximately 1000 µg/mL.
 - Prepare a working standard by diluting the stock solution to a concentration of approximately 100 µg/mL.

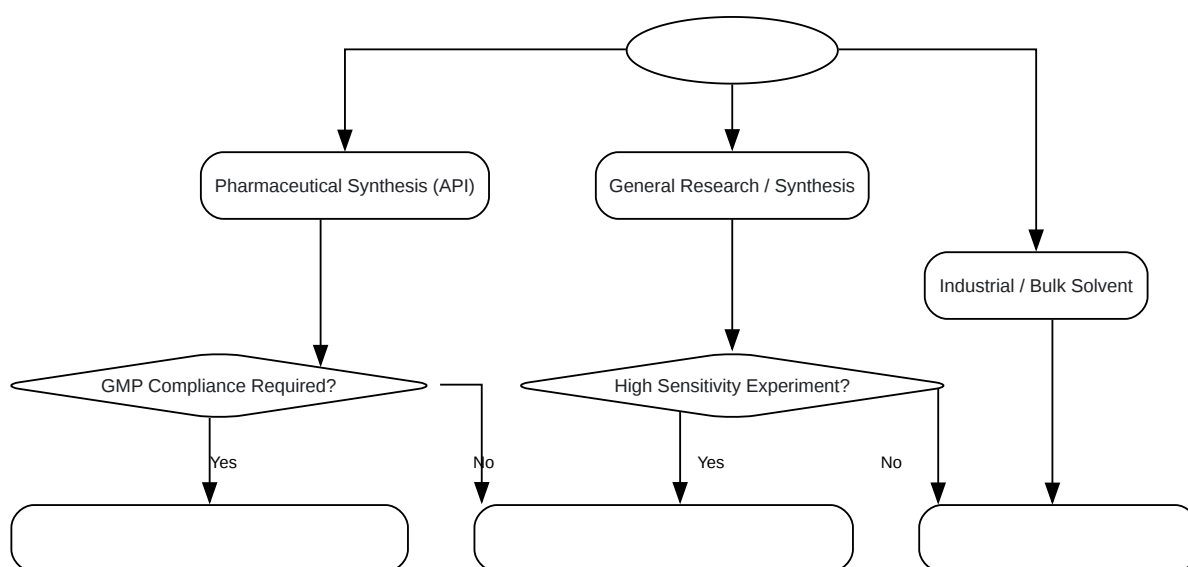
- Prepare the sample for analysis by accurately weighing a known amount and diluting it with the same solvent to a final concentration of approximately 100 µg/mL.
- GC Instrument Setup:
 - Column: Select a suitable capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness).
 - Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1 mL/min).
 - Injector Temperature: 250 °C.
 - Detector Temperature (FID): 280 °C.
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: Increase to 220 °C at a rate of 10 °C/min.
 - Hold: Hold at 220 °C for 5 minutes.
 - Injection Volume: 1 µL.
 - Split Ratio: 50:1.
- Analysis:
 - Inject the solvent blank to ensure no interfering peaks are present.
 - Inject the working standard to determine the retention time of 4-(2-Hydroxyethyl)morpholine.
 - Inject the prepared sample solution.
- Data Analysis:
 - Integrate the peaks in the chromatogram.

- Calculate the purity of the sample using the area percentage method:

- $\text{Purity (\%)} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$

Selecting the Appropriate Purity Grade

The choice of purity grade is a critical decision that directly impacts the outcome and reliability of an experiment or the quality of a final product. The following diagram illustrates a decision-making workflow for selecting the appropriate grade of 4-(2-Hydroxyethyl)morpholine.



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Caption: Decision workflow for selecting 4-(2-Hydroxyethyl)morpholine purity grade.

Handling and Storage

Proper handling and storage of 4-(2-Hydroxyethyl)morpholine are essential to maintain its quality and ensure safety.

- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[20][21] Avoid contact with skin and eyes, and prevent inhalation of vapors.[20]
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[1][21] The compound is air-sensitive, so it is important to keep the container tightly closed when not in use.[1][6]

Conclusion

4-(2-Hydroxyethyl)morpholine is a readily available and highly versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. A thorough understanding of the available commercial suppliers, purity grades, and appropriate analytical methods for quality control is crucial for its effective and safe utilization. By carefully considering the requirements of their specific application, researchers and professionals can select the most suitable grade of 4-(2-Hydroxyethyl)morpholine to ensure the integrity and success of their work.

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- To cite this document: BenchChem. [Commercial suppliers and purity grades of 4-(2-Hydroxyethyl)morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587574#commercial-suppliers-and-purity-grades-of-4-2-hydroxyethyl-morpholine]

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